

An In-depth Technical Guide to 1-(Aminomethyl)cyclopentanol (CAS: 45511-81-7)

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Compound of Interest

Compound Name: 1-(Aminomethyl)cyclopentanol

Cat. No.: B1282178

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **1-(Aminomethyl)cyclopentanol**, a versatile organic compound with significant potential in pharmaceutical and chemical research. The document details its physicochemical properties, synthesis protocols, biological activities, and applications, presenting quantitative data in structured tables and illustrating key processes with diagrams.

Core Physicochemical Properties

1-(Aminomethyl)cyclopentanol is an organic compound featuring a cyclopentane ring substituted with both an aminomethyl and a hydroxyl group.^[1] This unique structure imparts properties of both amines and alcohols, influencing its reactivity and potential as a building block in complex molecule synthesis.^[1] Its molecular formula is $C_6H_{13}NO$, with a molecular weight of approximately 115.18 g/mol.^[2] The presence of the hydroxyl and amino groups allows for hydrogen bonding, which affects its solubility in polar solvents.^[1]

Property	Value	Source
CAS Number	45511-81-7	[3]
Molecular Formula	C ₆ H ₁₃ NO	[1][2][3][4]
Molecular Weight	115.17 g/mol	[5]
Alternate Names	1-(Aminomethyl)cyclopentan-1-ol, 1-Aminomethyl-1-cyclopentanol	[1]
Appearance	Colorless liquid or light yellow crystalline solid	[1][3]
Boiling Point	198.05 °C at 760 mmHg	[3]
Flash Point	73.58 °C	[3]
Vapour Pressure	0.093 mmHg at 25°C	[3]
Polar Surface Area	46.25 Å ²	[3]
#H bond acceptors	2	[3]
#H bond donors	3	[3]
#Freely Rotating Bonds	3	[3]
Solubility	Soluble in water	[3]
Melting Point (HCl salt)	190 °C	

Spectroscopic Data

While comprehensive, experimentally-derived spectroscopic data sets for **1-(aminomethyl)cyclopentanol** are not widely published, predicted spectra are available.[3] The structural features of the molecule—a primary amine, a tertiary alcohol, and a cyclopentyl ring—would produce characteristic signals.

- ¹H NMR: The proton NMR spectrum is expected to show signals for the aminomethyl protons (CH₂-N), the cyclopentyl ring protons, and a broad singlet for the hydroxyl proton (-OH) and amine protons (-NH₂), which are exchangeable.[6]

- ^{13}C NMR: The carbon NMR would display distinct signals for the aminomethyl carbon, the quaternary carbon bearing the hydroxyl group, and the carbons of the cyclopentane ring.[3]
- IR Spectroscopy: The infrared spectrum would be characterized by a broad absorption band in the $3200\text{--}3600\text{ cm}^{-1}$ region, corresponding to the O-H and N-H stretching vibrations. C-H stretching vibrations for the cyclopentyl ring would appear just below 3000 cm^{-1} , and C-N and C-O stretching bands would be visible in the fingerprint region ($1000\text{--}1300\text{ cm}^{-1}$).
- Mass Spectrometry: The mass spectrum would show the molecular ion peak and characteristic fragmentation patterns resulting from the loss of water, the aminomethyl group, or ring fragments.

Synthesis and Experimental Protocols

1-(Aminomethyl)cyclopentanol can be synthesized through various routes, often starting from cyclopentanone or its derivatives.[2] A common and effective method involves the reduction of an intermediate cyanohydrin.[2][7]

Experimental Protocol: Synthesis of **1-(aminomethyl)cyclopentanol** hydrochloride from Cyclopentanone[7]

This two-stage protocol involves the formation of a cyanohydrin intermediate followed by its reduction.

Stage 1: Formation of 1-Hydroxycyclopentanecarbonitrile

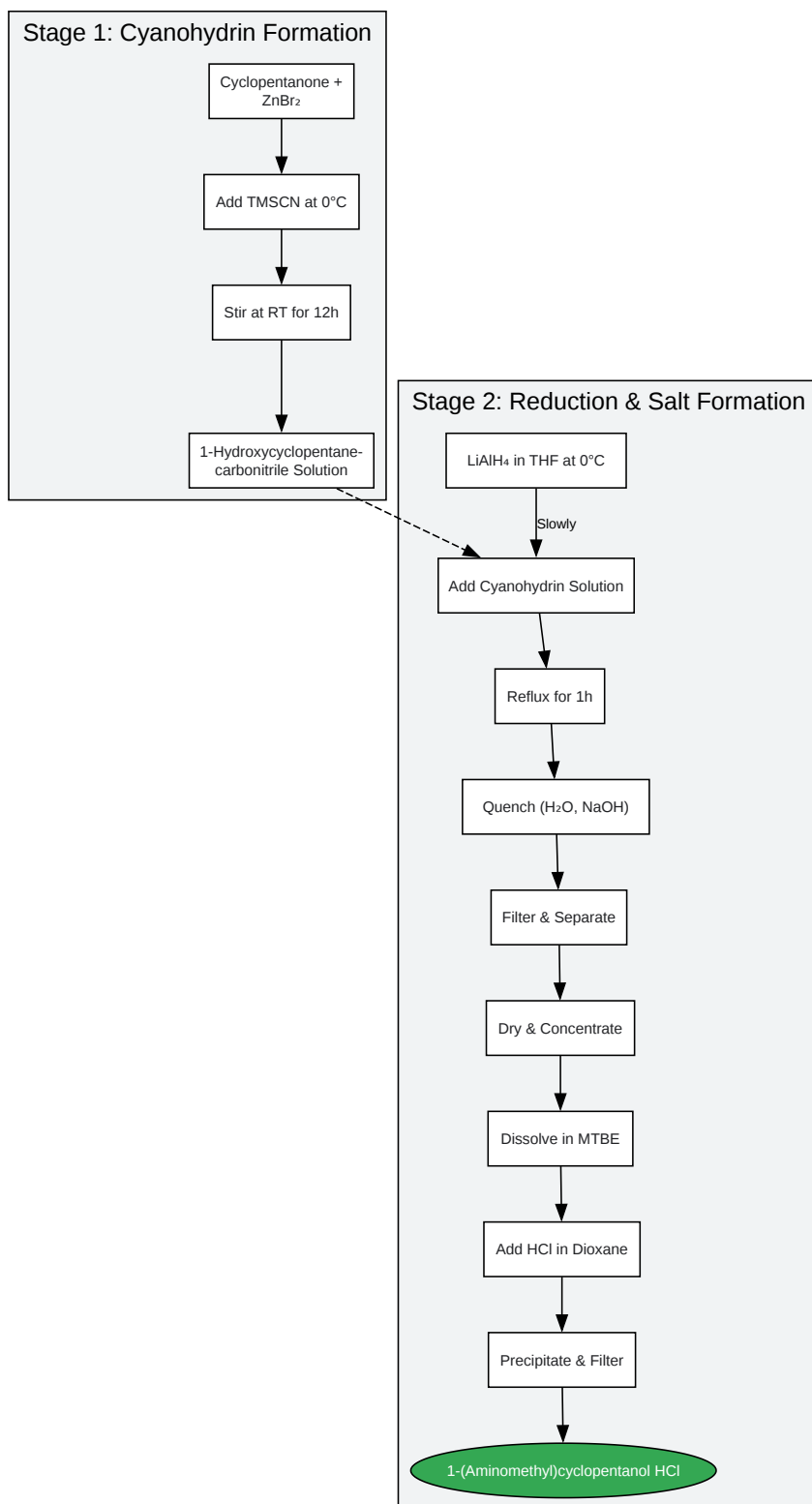
- To a mixture of cyclopentanone (5.50 g, 65.0 mmol) and zinc bromide (ZnBr_2 , 0.20 g, 8.00 mmol), cool the reaction vessel in an ice bath.
- Slowly add trimethylsilyl cyanide (TMSCN, 10.0 mL, 73.4 mmol) to the cooled mixture.
- Remove the ice bath and stir the reaction mixture at room temperature for 12 hours. The resulting solution contains the cyanohydrin intermediate.

Stage 2: Reduction and Salt Formation

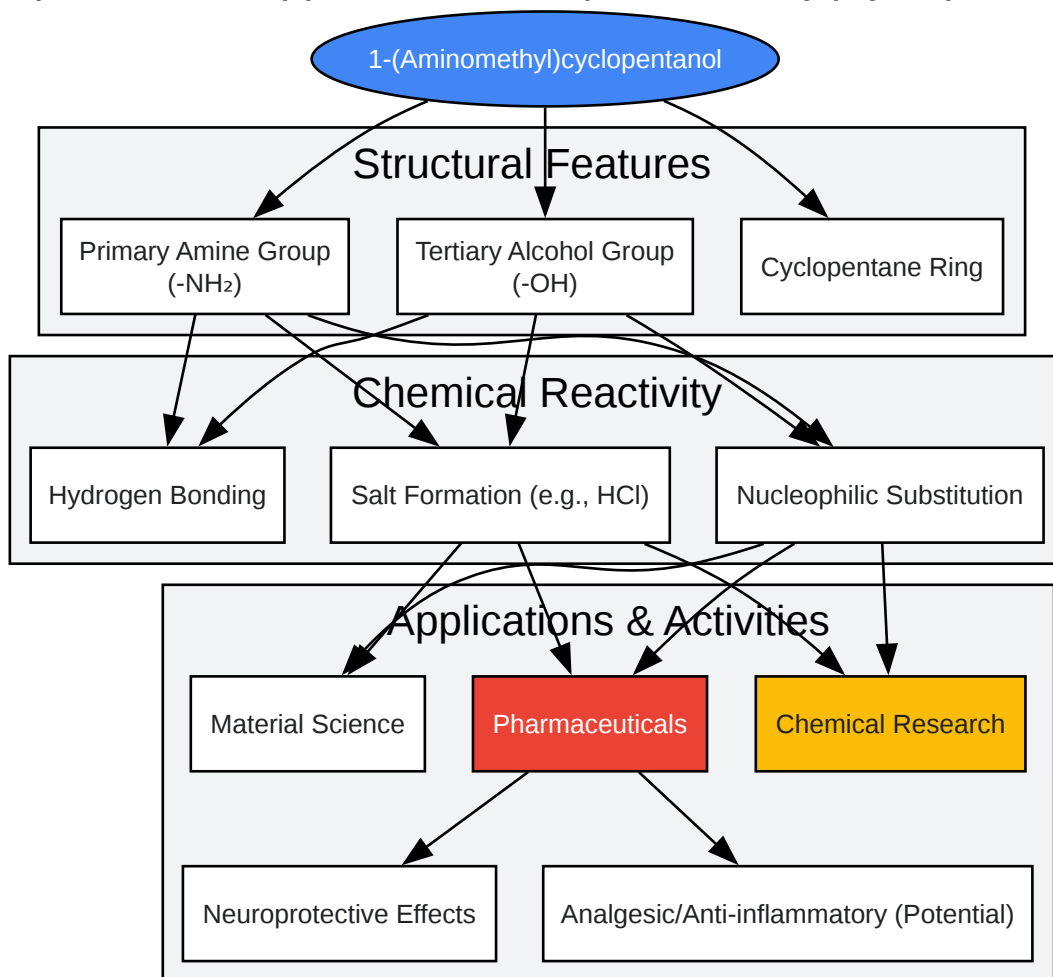
- Prepare a suspension of lithium aluminum hydride (LiAlH_4 , 8.34 g, 219 mmol) in tetrahydrofuran (THF, 30.0 mL) and cool it to $0\text{ }^\circ\text{C}$.

- Slowly add the cyanohydrin solution dropwise to the LiAlH_4 suspension.
- After the addition is complete, heat the mixture to reflux for 1 hour.
- Cool the mixture to room temperature and quench the reaction by sequential, slow addition of water (10.0 mL), 4M NaOH aqueous solution (10.0 mL), and another portion of water (10.0 mL) under vigorous stirring.
- Filter the mixture through a pad of diatomaceous earth to remove insoluble material.
- Separate the organic phase and dry it with potassium hydroxide (KOH), followed by sodium sulfate (Na_2SO_4).
- Concentrate the dried organic phase. Dissolve the residue in tert-butyl methyl ether (MTBE, 100 mL).
- Add a 4N HCl solution in dioxane (10.0 mL) and stir at room temperature for 30 minutes.
- Collect the resulting white solid precipitate by filtration to yield **1-(aminomethyl)cyclopentanol** hydrochloride (6.68 g, 68% yield).

Synthesis Workflow for 1-(Aminomethyl)cyclopentanol HCl



Properties and Applications of 1-(Aminomethyl)cyclopentanol



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References

- 1. CAS 45511-81-7: 1-(aminomethyl)cyclopentanol | CymitQuimica [cymitquimica.com]
- 2. Buy 1-(Aminomethyl)cyclopentanol | 45511-81-7 [smolecule.com]
- 3. Page loading... [guidechem.com]

- 4. 1-(Aminomethyl)cyclopentanol | CymitQuimica [cymitquimica.com]
- 5. 1-(AMINOMETHYL)CYCLOPENTANOL - Safety Data Sheet [chemicalbook.com]
- 6. 1-(aminomethyl)cyclopentanol hydrochloride(76066-27-8) 1H NMR spectrum [chemicalbook.com]
- 7. 1-(aminomethyl)cyclopentanol hydrochloride synthesis - chemicalbook [chemicalbook.com]
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